

A Comprehensive Technical Guide to the Solubility of H-Dab(boc)-OH

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Compound of Interest

Compound Name: *H-Dab(boc)-OH*

Cat. No.: *B557234*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of N-γ-(tert-butoxycarbonyl)-L-2,4-diaminobutyric acid, commonly referred to as **H-Dab(boc)-OH**. This compound is a crucial building block in peptide synthesis and drug discovery, making a thorough understanding of its solubility characteristics essential for its effective use in various research and development applications.

Core Chemical Properties

H-Dab(boc)-OH is a derivative of L-2,4-diaminobutyric acid where the side-chain amine is protected by a tert-butoxycarbonyl (Boc) group. This protection strategy is fundamental in peptide chemistry to prevent unwanted side reactions during peptide synthesis. The presence of a free α-amino group and a carboxylic acid group, along with the Boc-protected side chain, dictates its solubility profile.

Quantitative Solubility Data

Precise quantitative solubility data for **H-Dab(boc)-OH** in a wide range of organic solvents is not extensively documented in publicly available literature. However, detailed information regarding its solubility in water is available and is presented below.

Table 1: Solubility of H-Dab(boc)-OH in Water

Concentration (mM)	Mass of H-Dab(boc)-OH (mg) per 1 mL H ₂ O
1	0.218
5	1.09
10	2.18
15	3.27
20	4.36
25	5.45
30	6.54
40	8.72
50	10.9
60	13.08
80	17.44
100	21.8

Note: To prepare these solutions, it is recommended to start with the specified mass of **H-Dab(boc)-OH** and add water to the final volume. Gentle heating and vortexing can aid in dissolution.

Qualitative Solubility in Organic Solvents

While exact quantitative data is limited, the qualitative solubility of **H-Dab(boc)-OH** in common laboratory solvents has been reported.

Table 2: Qualitative Solubility of H-Dab(boc)-OH

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble[1]
Methanol (MeOH)	Sparingly Soluble[2]
Water	Slightly Soluble[2]

Based on the structure of **H-Dab(boc)-OH** and the general solubility characteristics of Boc-protected amino acids, the following trends can be expected:

- Polar Aprotic Solvents (e.g., DMF, DMAc): Expected to be soluble, similar to DMSO. These solvents are effective at solvating the polar functional groups of the molecule.
- Other Alcohols (e.g., Ethanol, Isopropanol): Likely to show sparingly to slight solubility, similar to methanol.
- Non-polar Solvents (e.g., Hexane, Toluene): Expected to be insoluble due to the polar nature of the amino acid backbone.
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform): Expected to have very low solubility.

Experimental Protocol: Determination of Solubility

For researchers requiring precise solubility data in a specific solvent system, the following gravimetric method is a reliable approach.

Objective: To determine the equilibrium solubility of **H-Dab(boc)-OH** in a given solvent at a specified temperature.

Materials:

- **H-Dab(boc)-OH**
- Solvent of interest
- Analytical balance

- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (0.22 µm)
- Pre-weighed evaporation vials

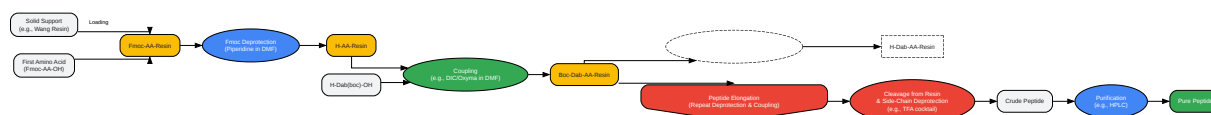
Procedure:

- **Sample Preparation:** Add an excess amount of **H-Dab(boc)-OH** to a vial. The presence of undissolved solid after equilibration is crucial.
- **Solvent Addition:** Add a known volume of the solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature shaker. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- **Filtration:** After equilibration, allow the undissolved solid to settle. Carefully draw a sample of the supernatant using a syringe and attach a 0.22 µm syringe filter.
- **Sample Collection:** Dispense the filtered, saturated solution into a pre-weighed evaporation vial. Record the exact volume of the solution transferred.
- **Solvent Evaporation:** Remove the solvent from the vial using a gentle stream of nitrogen, a rotary evaporator, or a vacuum centrifuge.
- **Mass Determination:** Once the solvent is completely removed, re-weigh the vial containing the dried **H-Dab(boc)-OH**.
- **Calculation:** The solubility can be calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried H-Dab(boc)-OH (g)}) / (\text{Volume of solution collected (L)})$$

Application in Solid-Phase Peptide Synthesis (SPPS)

H-Dab(boc)-OH is a valuable building block in SPPS for the introduction of a diaminobutyric acid residue into a peptide sequence. The Boc-protected side chain allows for orthogonal protection strategies, enabling selective deprotection and modification of the side-chain amine.



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Caption: Workflow for incorporating **H-Dab(boc)-OH** in Solid-Phase Peptide Synthesis.

Conclusion

This technical guide consolidates the available solubility data for **H-Dab(boc)-OH**, providing both quantitative information for aqueous solutions and qualitative insights for common organic solvents. The provided experimental protocol offers a reliable method for determining precise solubility values in specific solvent systems, empowering researchers to optimize their experimental conditions. The inclusion of **H-Dab(boc)-OH** in synthetic workflows, such as SPPS, is critical for the development of novel peptides and therapeutics.

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